

# Personal protective equipment for handling 16alpha,17-Epoxyprogesterone

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## Compound of Interest

Compound Name: *16alpha,17-Epoxyprogesterone*

Cat. No.: *B052776*

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## Essential Safety and Handling Guide for 16 $\alpha$ ,17-Epoxyprogesterone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of 16 $\alpha$ ,17-Epoxyprogesterone (CAS No. 1097-51-4), a key intermediate in the synthesis of various hormonal drugs.<sup>[1][2][3]</sup> Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment. This compound should be handled with care, recognizing its classification as a potentially hazardous substance, similar to other steroid and epoxy compounds.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling 16 $\alpha$ ,17-Epoxyprogesterone to prevent skin contact, inhalation, and eye exposure.<sup>[4][5]</sup>

PPE Category	Item	Specifications & Use Case
Hand Protection	Double Gloving (Chemotherapy-rated)	Two pairs of powder-free nitrile or neoprene gloves meeting ASTM D6978 standards are required.[6][7] The inner glove should be worn under the gown cuff and the outer glove over the cuff.[7] Change gloves every 30-60 minutes or immediately upon known or suspected contact.[4]
Body Protection	Disposable Gown	A disposable, back-closing gown made of polyethylene-coated polypropylene or a similar laminate material resistant to chemical permeation is required.[6][8] Cloth lab coats are not suitable.[6] Gowns should be changed every 2-3 hours or immediately if contaminated.[7]
Eye & Face Protection	Safety Goggles & Face Shield	Chemical splash goggles are mandatory.[7] For operations with a higher risk of splashes, such as transferring solutions, a full-face shield should be worn in addition to goggles.[6]
Respiratory Protection	N95 Respirator or Higher	An N95 respirator is required to protect against airborne particles, especially when handling the powder form of the compound.[7] For unpacking potentially damaged containers, an elastomeric half-mask with a multi-gas

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Head & Foot Protection

Bouffant Cap & Shoe Covers

cartridge and P100 filter may be necessary.[\[7\]](#)

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A bouffant cap must cover the head and ears.[\[8\]](#) Two pairs of disposable, skid-resistant shoe covers are required and should not be worn outside the designated handling area.[\[7\]](#)[\[8\]](#)

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## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the key steps for safely handling 16 $\alpha$ ,17-Epoxyprogesterone from receipt to immediate use.

### 1. Receiving and Unpacking:

- Upon receipt, inspect the external packaging for any signs of damage.
- Don appropriate PPE (at a minimum, outer gloves and a lab coat) before handling the package.
- If the package is compromised, move it to a designated containment area (e.g., a chemical fume hood) and don full PPE, including respiratory protection, before proceeding.[\[7\]](#)
- Open the package in a well-ventilated area, preferably within a chemical fume hood or a compounding primary engineering control (C-PEC).[\[7\]](#)

### 2. Preparation and Weighing:

- Conduct all manipulations of the solid compound, including weighing, within a ventilated enclosure such as a chemical fume hood to minimize inhalation exposure.
- Use dedicated spatulas and weighing containers.
- Handle the compound gently to avoid creating dust.

### 3. Dissolution:

- When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- 16 $\alpha$ ,17-Epoxyprogesterone is soluble in DMSO.[\[1\]](#)
- Ensure all containers are clearly labeled with the chemical name, concentration, solvent, and date of preparation.

#### 4. Post-Handling:

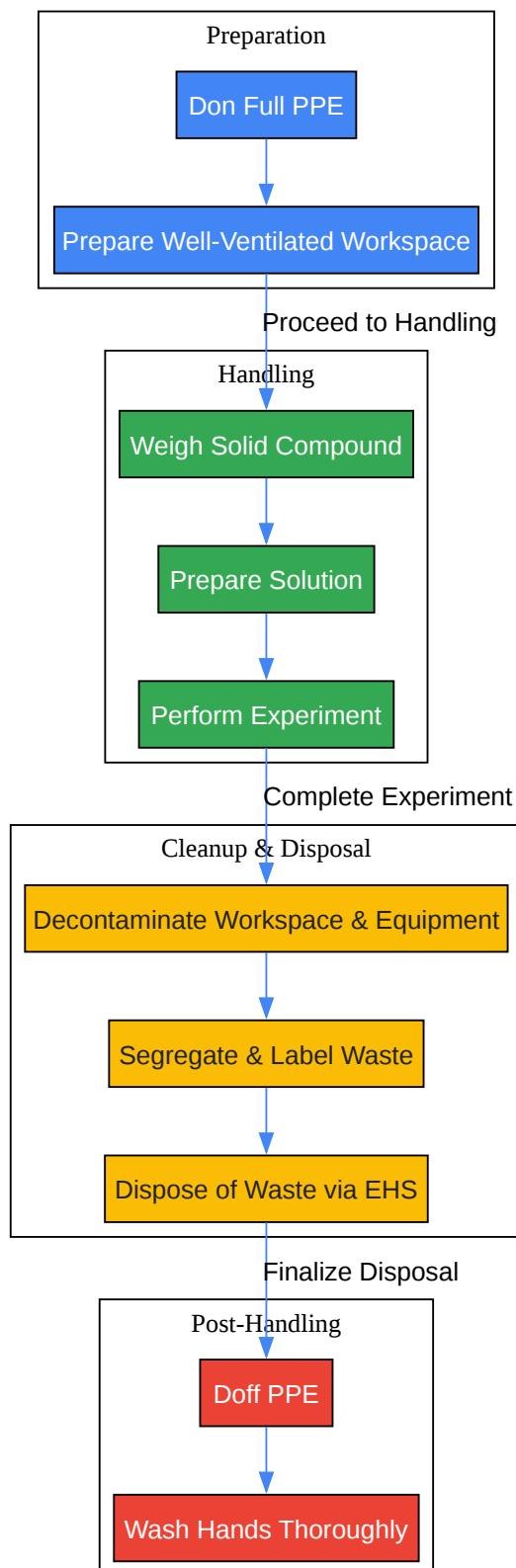
- After handling, wipe down all surfaces and equipment with an appropriate decontaminating solution.
- Remove outer gloves and gown before leaving the immediate work area.
- Wash hands thoroughly with soap and water after removing all PPE.[\[9\]](#)

## Disposal Plan

Proper disposal of 16 $\alpha$ ,17-Epoxyprogesterone and associated waste is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste: All disposable PPE (gloves, gowns, shoe covers, etc.), weighing papers, and contaminated lab supplies should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions of 16 $\alpha$ ,17-Epoxyprogesterone should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Empty Containers: Empty containers that held the solid compound should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.
- Waste Pickup: All hazardous waste must be disposed of through the institution's environmental health and safety department in accordance with federal, state, and local regulations.[\[9\]](#)

# Workflow for Handling 16 $\alpha$ ,17-Epoxyprogesterone



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Caption: Workflow for the safe handling of 16 $\alpha$ ,17-Epoxyprogesterone.

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